

Addressing poor adhesion in Ajicure MY 24 cured composites

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ajicure MY 24

Cat. No.: B1179765

[Get Quote](#)

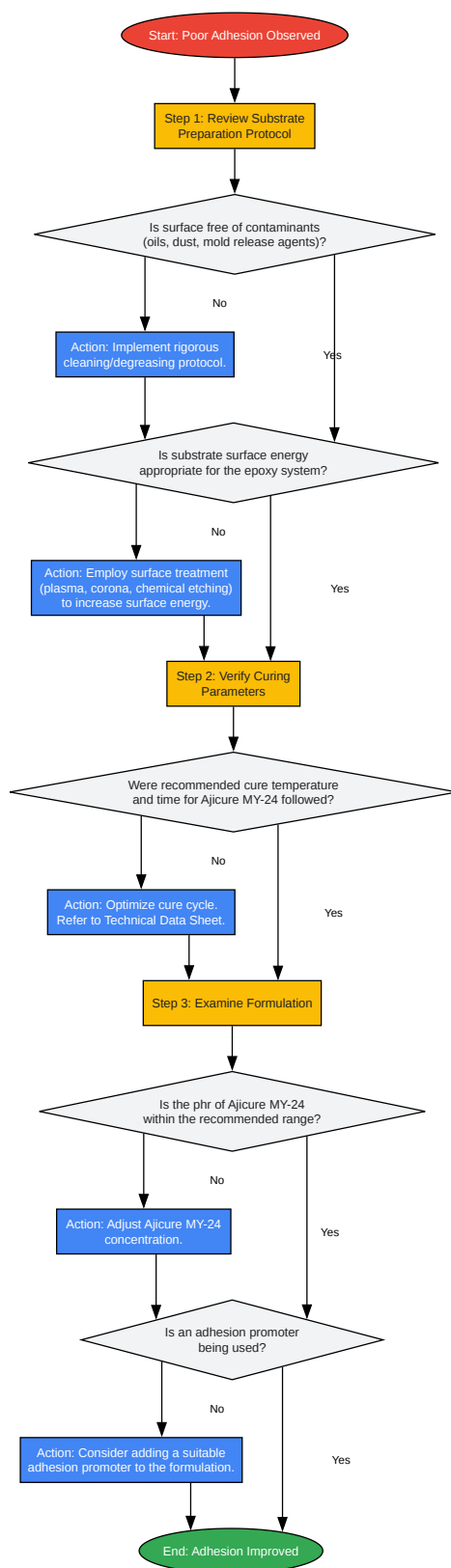
Technical Support Center: Ajicure MY-24 Cured Composites

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals experiencing poor adhesion in composites cured with Ajicure MY-24.

Troubleshooting Guide: Poor Adhesion

Poor adhesion between the composite layers or between the composite and a substrate can manifest as delamination, cracking, or premature failure under stress. The following guide provides a systematic approach to identifying and resolving common causes of poor adhesion when using Ajicure MY-24.

Logical Flow for Troubleshooting Adhesion Issues



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for poor adhesion.

Problem	Potential Cause	Recommended Action
Delamination between composite layers	Incomplete wetting of the reinforcement fibers by the resin matrix.	- Ensure proper impregnation of the fibers during lay-up. - Consider a less viscous resin system if possible.
Improper cure cycle leading to residual stresses.	- Optimize the curing temperature and ramp rates to minimize stress build-up. Lowering the curing temperature can alleviate internal stress due to cooling shrinkage, resulting in high adhesive strength.[1]	
Poor adhesion to substrate (e.g., metal, plastic)	Surface contamination of the substrate.	- Thoroughly clean and degrease the substrate surface prior to bonding.[2][3][4]
Low surface energy of the substrate.	- Increase the surface energy of the substrate through methods like plasma treatment, corona treatment, or the use of a suitable primer. The quality of adhesive bonding is highly dependent on the adhesive's ability to wet the substrate area, which occurs when the substrate's surface energy is greater than the adhesive's surface energy. [5]	

Mismatch in thermal expansion coefficients.	<ul style="list-style-type: none">- If possible, select a substrate with a thermal expansion coefficient closer to that of the composite.- Use a flexible adhesive layer to accommodate the mismatch.	
Cohesive failure within the composite	Incomplete curing of the epoxy matrix.	<ul style="list-style-type: none">- Verify the recommended dosage of Ajicure MY-24 and the cure schedule (temperature and time). Ajicure MY-24 is often used at 15-25 phr as a hardener or 1-5 phr as an accelerator.[6] - Ensure uniform temperature distribution during curing.
Voids or porosity in the composite.	<ul style="list-style-type: none">- Optimize the manufacturing process (e.g., vacuum bagging, autoclave pressure) to minimize voids.	

Frequently Asked Questions (FAQs)

Q1: What is the recommended curing schedule for Ajicure MY-24?

A1: Ajicure MY-24 is a latent curing agent that promotes and accelerates the polymerization of epoxides at elevated temperatures, typically above 80°C.[6] A common starting point for curing is 100°C for 60 minutes.[7] However, the optimal curing schedule can depend on the specific epoxy resin system and the desired properties of the final composite. For detailed recommendations, always refer to the technical data sheet provided by the manufacturer.

Q2: How does the concentration of Ajicure MY-24 affect adhesion?

A2: The concentration of Ajicure MY-24, typically measured in parts per hundred resin (phr), is critical for achieving optimal curing and adhesion. An insufficient amount may lead to incomplete curing and poor mechanical properties, including adhesion. Conversely, an

excessive amount can potentially make the cured resin brittle. The recommended usage is typically between 15-25 phr when used as a hardener and 1-5 phr when used as an accelerator with a liquid epoxy resin.[6]

Q3: Can Ajicure MY-24 be used with adhesion promoters?

A3: Yes, adhesion promoters can be used in conjunction with Ajicure MY-24 to enhance bonding, particularly to substrates with low surface energy.[8][9][10] Adhesion promoters are chemical compounds that act as an interface between the substrate and the epoxy matrix, improving the wetting and chemical bonding across the interface. The choice of adhesion promoter will depend on the substrate material and the epoxy formulation.

Q4: What is the pot life of an epoxy system containing Ajicure MY-24?

A4: Ajicure MY-24 is designed to create one-component epoxy resin compounds with a long shelf life.[6] When mixed with a liquid Bisphenol A epoxy resin, a formulation containing Ajicure MY-24 can have a pot life of up to 3 months when stored at 40°C.[7][11] This extended pot life is due to the latency of Ajicure MY-24, which is largely insoluble in the epoxy resin at room temperature and only becomes reactive upon heating.[11]

Q5: How should the substrate surface be prepared for bonding with an Ajicure MY-24 cured composite?

A5: Proper surface preparation is crucial for good adhesion.[12] The substrate should be clean, dry, and free of any contaminants such as oil, grease, dust, or mold release agents.[2][4] For non-porous surfaces like metals and plastics, mechanical abrasion (e.g., sandblasting, grinding) followed by solvent wiping is often recommended to create a fresh, active surface and increase surface roughness.[3] For some substrates, chemical treatments or the application of a primer may be necessary to achieve optimal adhesion.

Experimental Protocols

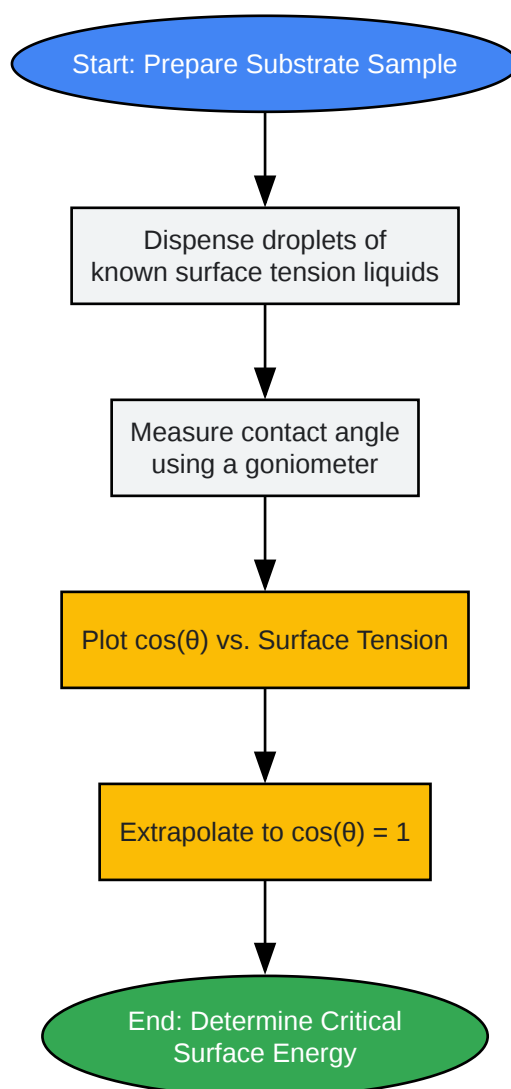
Protocol 1: Surface Energy Measurement of Substrate

Objective: To determine if the substrate has sufficient surface energy for good wetting by the epoxy resin.

Methodology:

- **Contact Angle Measurement:** Use a goniometer to measure the contact angle of a series of test liquids with known surface tensions on the substrate surface.
- **Data Analysis:** Plot the cosine of the contact angle against the surface tension of the test liquids.
- **Critical Surface Energy Determination:** Extrapolate the line to a cosine value of 1 to determine the critical surface energy of the substrate. A higher critical surface energy generally indicates better wettability.

Experimental Workflow for Surface Energy Measurement



[Click to download full resolution via product page](#)

Caption: Workflow for determining substrate surface energy.

Protocol 2: Lap Shear Adhesion Test

Objective: To quantitatively measure the adhesive strength of the bond between the composite and a substrate.

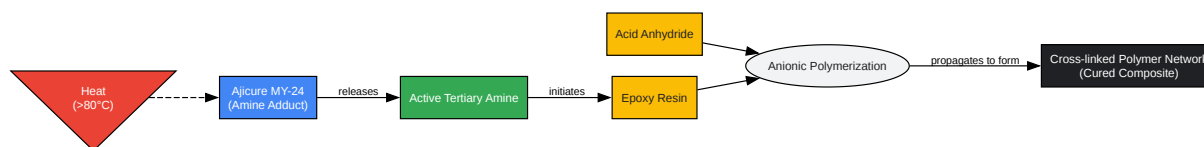
Methodology:

- **Specimen Preparation:** Prepare single-lap-joint specimens according to a standard test method (e.g., ASTM D1002 for metals or ASTM D3163 for plastics).
- **Bonding:** Apply the Ajicure MY-24 formulated epoxy adhesive to the overlap area of the two substrate pieces and cure according to the optimized schedule.
- **Testing:** Use a universal testing machine to apply a tensile force to the specimen until failure.
- **Data Analysis:** Record the maximum load at failure and calculate the shear strength by dividing the maximum load by the bond area.

Parameter	Description
Specimen Geometry	Single-lap-joint
Testing Standard	ASTM D1002 (metals), ASTM D3163 (plastics)
Test Equipment	Universal Testing Machine
Output	Shear Strength (MPa or psi)

Signaling Pathway for Epoxy Curing with Ajicure MY-24

Ajicure MY-24, an amine adduct-based latent curing agent, accelerates the polymerization of epoxy resins, often in the presence of an acid anhydride co-hardener. The curing process is thermally initiated.



[Click to download full resolution via product page](#)

Caption: Curing mechanism of epoxy with Ajicure MY-24.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Latent curing agent AJICURE™ - Ajinomoto Fine-Techno Co., Inc. [aft-website.com]
- 2. [youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]
- 3. m.youtube.com [m.youtube.com]
- 4. [youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]
- 5. Adhesive - Wikipedia [en.wikipedia.org]
- 6. specialchem.com [specialchem.com]
- 7. epoxy hardener AJICURE - GUIDELINE [epoxy-hardener.com]
- 8. chempoint.com [chempoint.com]
- 9. Adhesion Promoter Resin - Durable & Versatile Solutions [alibaba.com]
- 10. [youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]
- 11. Ajicure MY 24 | 134091-75-1 | Benchchem [benchchem.com]
- 12. trugritgarageflooring.com [trugritgarageflooring.com]
- To cite this document: BenchChem. [Addressing poor adhesion in Ajicure MY 24 cured composites]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1179765#addressing-poor-adhesion-in-ajicure-my-24-cured-composites>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com